

Application Note: High-Resolution Sanger Sequencing Utilizing 2'-Fluoro Modified Nucleotides

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Compound of Interest

Compound Name: 2'-Deoxy-2'-fluoro-I-uridine

Cat. No.: B12406176

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Abstract

This application note describes a robust method for Sanger sequencing employing 2'-fluoro modified deoxynucleoside triphosphates (2'-F dNTPs). This approach offers significant advantages, including the generation of sequencing fragments with enhanced stability, making them particularly amenable to analysis by Matrix-Assisted Laser Desorption/Ionization Mass Spectrometry (MALDI-MS). The protocol herein provides a detailed methodology for the enzymatic incorporation of 2'-F dNTPs and dideoxynucleotide terminators using a thermostable DNA polymerase, enabling high-quality sequence determination.

Introduction

Sanger sequencing, or the chain-termination method, has been a cornerstone of molecular biology for decades, providing the gold standard for DNA sequence validation.^{[1][2]} The method relies on the enzymatic synthesis of DNA strands of varying lengths, each terminated by a specific dideoxynucleotide (ddNTP).^{[3][4]} Standard Sanger sequencing generates DNA

fragments that can be susceptible to fragmentation, particularly during analysis by mass spectrometry.

To address this, 2'-fluoro modified nucleotides have been introduced as substitutes for standard dNTPs. The fluorine atom at the 2' position of the deoxyribose sugar confers several beneficial properties to the nucleic acid, including increased resistance to nuclease degradation and enhanced thermal and chemical stability.^{[5][6][7]} A key advantage is the stabilization of the N-glycosidic linkage, which reduces base loss and backbone fragmentation during MALDI-MS analysis.^{[5][6][7]} This application note details a method for performing Sanger sequencing using 2'-fluoro modified nucleotides, with a focus on a protocol optimized for the use of UITma DNA polymerase, an enzyme shown to efficiently incorporate both 2'-fluoronucleotides and ddNTPs.^{[5][6][7]}

Principle of the Method

The fundamental principle of this method aligns with traditional Sanger sequencing. A DNA synthesis reaction is performed using a DNA template, a primer, a DNA polymerase, a mixture of the four 2'-fluoro modified deoxynucleoside triphosphates (2'-F dATP, 2'-F dCTP, 2'-F dGTP, 2'-F dTTP), and a small amount of one of the four dideoxynucleoside triphosphates (ddATP, ddCTP, ddGTP, or ddTTP) in four separate reactions. The DNA polymerase extends the primer, incorporating the 2'-F dNTPs. When a ddNTP is incorporated, the chain elongation is terminated due to the absence of a 3'-hydroxyl group. This results in a collection of DNA fragments of different lengths, each ending with a specific ddNTP. These fragments are then separated by size, typically by gel electrophoresis, to determine the DNA sequence. The enhanced stability of the 2'-fluoro modified DNA fragments makes them ideal for subsequent analysis by MALDI-MS, which can offer a high-throughput and accurate alternative to traditional gel-based detection.

Materials and Reagents

Reagent	Supplier	Catalog Number
2'-Deoxy-2'-fluoroadenosine-5'-triphosphate	Major Supplier	(Specify)
2'-Deoxy-2'-fluorocytidine-5'-triphosphate	Major Supplier	(Specify)
2'-Deoxy-2'-fluoroguanosine-5'-triphosphate	Major Supplier	(Specify)
2'-Deoxy-2'-fluorothymidine-5'-triphosphate	Major Supplier	(Specify)
Dideoxynucleotide (ddNTP) set	Major Supplier	(Specify)
UITma DNA Polymerase	Major Supplier	(Specify)
Thermostable Inorganic Pyrophosphatase	Major Supplier	(Specify)
Sequencing Primer	Custom Synthesis	(Specify)
Single-Stranded DNA Template (e.g., M13)	(Specify)	(Specify)
10X UITma DNA Polymerase Buffer	(Specify)	(Specify)
Nuclease-free water	Major Supplier	(Specify)

Protocol: Sanger Sequencing with 2'-Fluoro Modified Nucleotides

This protocol is adapted from methodologies demonstrated to be effective for incorporating 2'-fluoro modified nucleotides in a Sanger sequencing workflow.[\[5\]](#)[\[6\]](#)[\[7\]](#)

1. Preparation of Sequencing Reactions

1.1. For each termination reaction (A, C, G, and T), prepare a master mix. The final volume of each reaction will be 10 μ L.

1.2. Termination Mixes (for each of the four reactions):

Component	Volume (μL)	Final Concentration
Nuclease-free water	Up to 10 μL	-
10X UITma DNA Polymerase Buffer	1.0	1X
2'-F dNTP Mix (2 mM each)	1.0	200 μM each
ddNTP (A, C, G, or T) (50 μM)	1.0	5 μM
Primer (1 μM)	1.0	100 nM
ssDNA Template (100 ng/μL)	1.0	100 ng
Thermostable Inorganic Pyrophosphatase (0.1 U/μL)	0.5	0.05 U
UITma DNA Polymerase (5 U/μL)	0.5	2.5 U

Note: The optimal ratio of 2'-F dNTPs to ddNTPs may need to be empirically determined for different templates and primers.

2. Thermal Cycling Program

Perform the following thermal cycling program for the sequencing reactions:

Step	Temperature (°C)	Time	Number of Cycles
Initial Denaturation	95	2 min	1
Denaturation	95	30 sec	30
Annealing	55	30 sec	1
Extension	72	1 min	
Final Extension	72	5 min	
Hold	4	∞	

3. Purification of Sequencing Products

For analysis by MALDI-MS, it is crucial to purify the sequencing products to remove unincorporated nucleotides, primers, and buffer components.

3.1. Enzymatic Purification:

- Add 1 μL of Shrimp Alkaline Phosphatase (1 U/ μL) and 1 μL of Exonuclease I (10 U/ μL) to each 10 μL sequencing reaction.
- Incubate at 37°C for 30 minutes.
- Inactivate the enzymes by heating to 80°C for 15 minutes.

3.2. Solid-Phase Purification:

- Alternatively, use a commercially available PCR purification kit that is suitable for single-stranded DNA. Follow the manufacturer's instructions.

4. Analysis of Sequencing Products

4.1. Gel Electrophoresis:

- Add 5 μL of formamide loading dye to each purified sequencing reaction.
- Denature the samples by heating at 95°C for 5 minutes, then immediately place on ice.
- Load the samples onto a denaturing polyacrylamide gel.
- Run the gel according to standard procedures.
- Visualize the DNA fragments by autoradiography (if using radiolabeled primers) or by fluorescence (if using fluorescently labeled primers or ddNTPs).

4.2. MALDI-MS Analysis:

- Co-crystallize the purified sequencing products with a suitable matrix (e.g., 2,5-dihydroxybenzoic acid).
- Analyze the samples using a MALDI-TOF mass spectrometer. The resulting mass spectrum will show a series of peaks, with the mass difference between adjacent peaks corresponding to the mass of the incorporated 2'-fluoro nucleotide.

Data and Performance

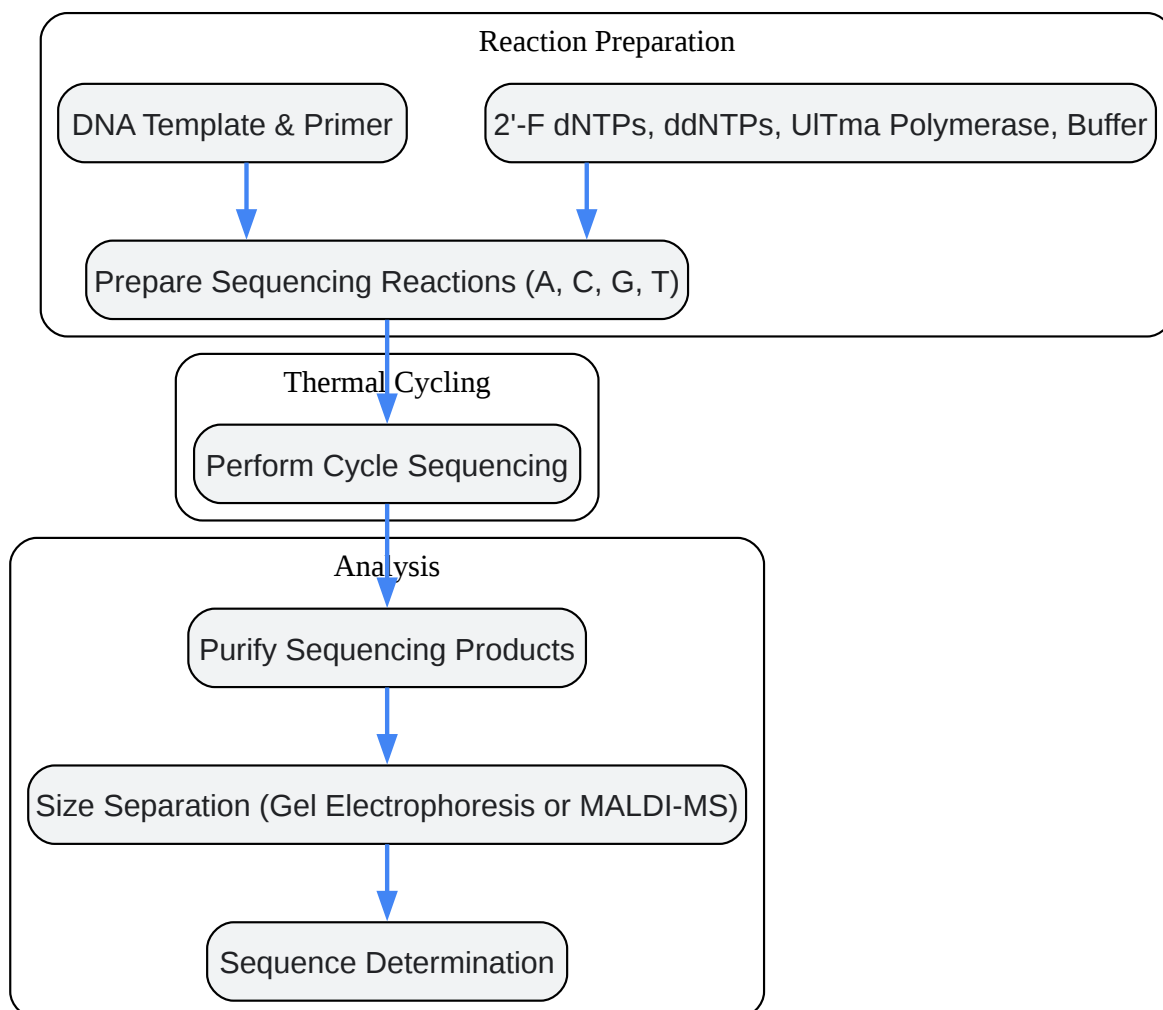
The use of 2'-fluoro modified nucleotides in Sanger sequencing has been shown to yield high-quality data. The resulting DNA fragments are significantly more stable during MALDI-MS analysis compared to their unmodified counterparts, exhibiting minimal base loss or backbone fragmentation.[5][6][7] This leads to cleaner mass spectra and more accurate sequence determination.

Parameter	Standard Sanger Sequencing	Sanger Sequencing with 2'-F dNTPs
Fragment Stability (MALDI-MS)	Prone to fragmentation and base loss	High stability, minimal fragmentation
Nuclease Resistance	Low	High
Polymerase Compatibility	Wide range of polymerases	Requires specific polymerases (e.g., UITma)
Read Length	Up to ~1000 bp	Comparable to standard methods
Accuracy	High	High

Troubleshooting

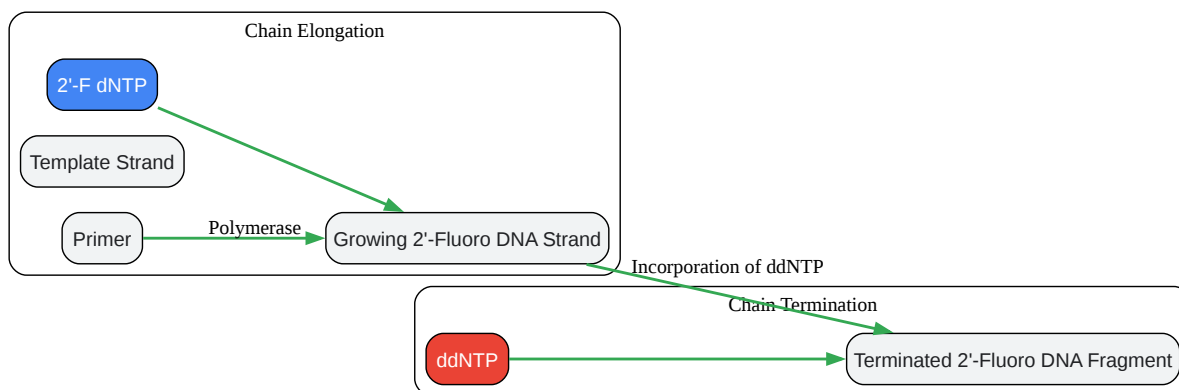
Problem	Possible Cause	Solution
No or weak signal	Inefficient polymerase activity	Ensure the use of a compatible polymerase like UITma. Optimize enzyme concentration.
Incorrect annealing temperature	Optimize the annealing temperature for the specific primer-template combination.	
High background	Suboptimal dNTP/ddNTP ratio	Empirically determine the optimal ratio of 2'-F dNTPs to ddNTPs.
Incomplete purification	Ensure thorough purification of the sequencing products before analysis.	
False stops or missing bands	Secondary structures in the template	Increase the denaturation temperature or add a denaturant like betaine to the reaction mix.

Visualizations



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Caption: Experimental workflow for Sanger sequencing with 2'-fluoro modified nucleotides.



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